

Physical properties of 2,3-Diethylaniline (boiling point, melting point)

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Compound of Interest

Compound Name: 2,3-Diethylaniline

Cat. No.: B2634724

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Physical Properties of 2,3-Diethylaniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties, specifically the boiling and melting points, of **2,3-Diethylaniline**. Extensive searches of publicly available chemical databases and supplier information did not yield specific experimental values for the boiling and melting points of **2,3-Diethylaniline**. This suggests that these properties have not been widely determined or published.

However, to provide a useful reference for researchers, this guide includes the physical properties of closely related isomers, 2,6-Diethylaniline and N,N-Diethylaniline. This comparative data can offer an estimation of the expected physical properties of **2,3-Diethylaniline**. Additionally, detailed experimental protocols for the determination of boiling and melting points are provided.

Quantitative Data Summary

The following table summarizes the available physical property data for **2,3-Diethylaniline** and its isomers.

Compound	CAS Number	Molecular Formula	Boiling Point (°C)	Melting Point (°C)
2,3-Diethylaniline	170099-08-8	C ₁₀ H ₁₅ N	Data not available	Data not available
2,6-Diethylaniline	579-66-8	C ₁₀ H ₁₅ N	243 °C (lit.) ^{[1][2][3]}	3-4 °C ^{[1][4]}
N,N-Diethylaniline	91-66-7	C ₁₀ H ₁₅ N	217 °C (lit.) ^{[5][6][7]}	-38 °C (lit.) ^{[6][7]}

Experimental Protocols

The following are detailed methodologies for the experimental determination of boiling and melting points, which would be applicable to **2,3-Diethylaniline**.

Boiling Point Determination (Micro-reflux method)

This method is suitable for small quantities of a liquid sample and provides an accurate boiling point at a given pressure.

Apparatus:

- Small test tube
- Thermometer (calibrated)
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Clamps and stand

Procedure:

- Place a small volume (approximately 0.5-1 mL) of the liquid sample (e.g., **2,3-Diethylaniline**) into a clean, dry test tube along with a small magnetic stir bar.

- Clamp the test tube securely in the heating mantle or oil bath.
- Position a calibrated thermometer so that the bulb is suspended in the vapor phase above the liquid surface, ensuring it does not touch the sides of the test tube. The bottom of the thermometer bulb should be approximately 1 cm above the liquid.
- Begin gently heating the sample while stirring to ensure even heat distribution.
- Observe the sample as it begins to boil and a ring of condensing vapor (reflux ring) becomes visible on the walls of the test tube.
- Adjust the heating so that the reflux ring is stable and maintained just above the thermometer bulb.
- The temperature at which the vapor temperature remains constant is recorded as the boiling point of the liquid.
- It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Melting Point Determination (Capillary Method)

This is a standard and accurate method for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Ensure the sample of the organic compound (e.g., solidified **2,3-Diethylaniline**) is pure and dry. If necessary, purify the compound by recrystallization.
- Grind a small amount of the solid sample into a fine powder using a mortar and pestle.
- Pack the powdered sample into the sealed end of a capillary tube to a height of 2-3 mm by tapping the tube gently on a hard surface.
- Place the capillary tube into the sample holder of the melting point apparatus.
- Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid.
- For a pure substance, the melting range should be narrow (typically within 1-2 °C).

Logical Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a new or uncharacterized chemical compound like **2,3-Diethylaniline**.

Caption: Workflow for Physical Property Characterization.

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